Proper Disposal of Ethylicin: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Ethylicin*
CAS No.:	*682-91-7*
Cat. No.:	*B1197499*

Get Quote

The proper handling and disposal of **Ethylicin** (S-ethyl ethanethiosulfonate) is critical for ensuring laboratory safety and environmental protection. As an organosulfur compound and a mid-toxicity pesticide, **Ethylicin** presents several hazards, including being harmful if swallowed, inhaled, or in contact with skin, as well as causing serious skin and eye irritation.[1][2][3] Adherence to established protocols is essential for mitigating these risks.

This guide provides a comprehensive, step-by-step procedure for the safe disposal of **Ethylicin** waste in a laboratory setting, in accordance with general hazardous waste regulations.

Immediate Safety and Handling

Before beginning any disposal procedure, ensure you are equipped with the appropriate Personal Protective Equipment (PPE).

- Personal Protective Equipment (PPE): Wear a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses or goggles.[1] All handling of **Ethylicin** waste should be performed inside a certified chemical fume hood to avoid inhalation of vapors.[1][4]

© 2026 BenchChem. All rights reserved.

- Spill Management: In case of a spill, absorb the material with an inert substance (e.g., vermiculite, dry sand) and collect it into a designated, sealable hazardous waste container. Ensure the cleanup materials are also disposed of as hazardous waste.[5]

Ethylicin: Chemical and Physical Properties

A summary of key quantitative data for **Ethylicin** is provided below. This information is vital for its proper handling and storage.

Property	Value
Molecular Formula	$C_4H_{10}O_2S_2$[2][6][7]
Molecular Weight	154.25 g/mol [6]
Appearance	Colorless or light yellow oily liquid[1][3]
Density	1.19 g/cm³[1][6]
Boiling Point	283.7°C at 760 mmHg[1][6]
Flash Point	125.4°C[1][6]

Step-by-Step Disposal Procedure

The primary and recommended method for disposing of **Ethylicin** is through a certified hazardous waste management service. The following steps outline the process for accumulating and preparing the waste for pickup.

Step 1: Waste Collection and Segregation

- Select a Compatible Container: Collect all **Ethylicin** waste, including contaminated materials and rinsates, in a chemically compatible container.[5][8] The original container, if in good condition, is often a suitable choice.[9] The container must have a secure, leak-proof closure.[8]

- Segregate Waste Streams: Do not mix **Ethylicin** waste with incompatible chemicals. Organosulfur waste should be collected in a dedicated container.[4] Specifically, keep it

© 2026 BenchChem. All rights reserved.

separate from acids, bases, oxidizers, and any other reactive materials to prevent dangerous chemical reactions.[10]

Step 2: Labeling the Waste Container

Proper labeling is a critical regulatory requirement.

- Affix a "Hazardous Waste" Label: As soon as waste is first added to the container, label it clearly with the words "Hazardous Waste".[10]
- Identify Contents: List all chemical constituents by their full name and approximate concentration or percentage.[5][10] Do not use abbreviations or chemical formulas.
-

Step 3: Storing the Waste Container

- Point of Generation: Store the waste container at or near the location where the waste is generated, under the control of laboratory personnel.[8][11]
- Secondary Containment: Place the container in a secondary containment bin to prevent spills or leaks from spreading.[5][11]
- Keep Closed: The waste container must remain tightly sealed at all times, except when you are actively adding waste.[5]

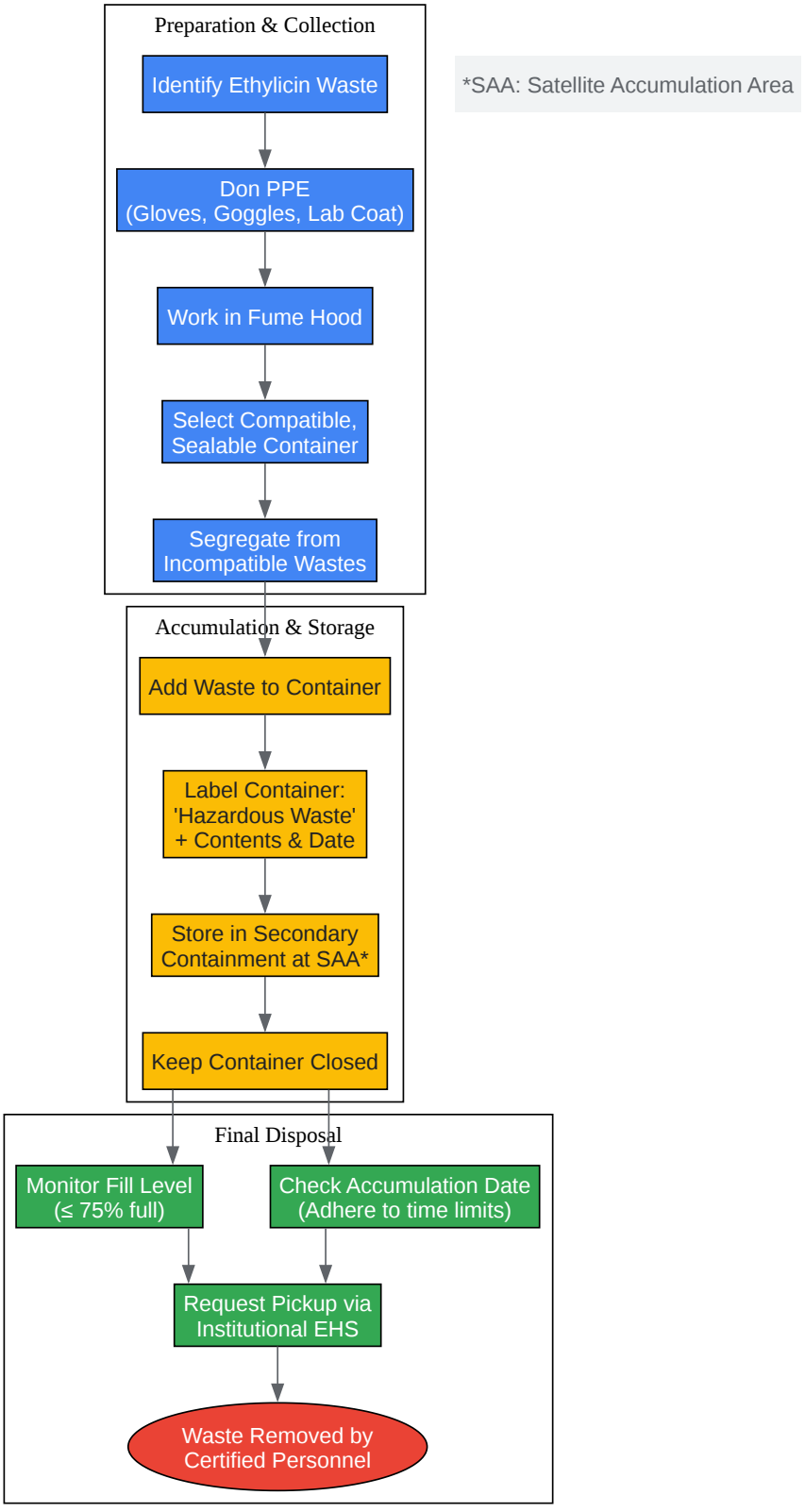
Step 4: Arranging for Disposal

- Monitor Fill Level and Time: Do not overfill containers; a safe maximum is three-quarters full.[11] Adhere to institutional and regulatory time limits for waste storage, which can be as short as six months for academic labs.[8][11][12]
- Request Pickup: Once the container is ready for disposal, follow your institution's specific procedures to request a pickup from your Environmental Health & Safety (EHS) department or a licensed hazardous waste contractor.[11]

Disposal Workflow Diagram

© 2026 BenchChem. All rights reserved.

The following diagram illustrates the logical steps and decision points in the **Ethylicin** disposal process.



© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. chemicalbook.com [chemicalbook.com]
- 2. Ethylicin | C4H10O2S2 | CID 229052 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Ethylicin Manufacturers, Suppliers and Factory - Wholesale Price - Free Sample - Delong Chemical [plantgrowthhormones.com]
- 4. benchchem.com [benchchem.com]
- 5. Chapter 20, Chemical Hygiene Plan: Chemical Waste Management | Environmental Health & Safety | University of Nevada, Reno [unr.edu]
- 6. Ethylicin|682-91-7 - MOLBASE Encyclopedia [m.molbase.com]
- 7. Page loading... [guidechem.com]
- 8. danielshealth.com [danielshealth.com]
- 9. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 10. engineering.purdue.edu [engineering.purdue.edu]
- 11. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 12. epa.gov [epa.gov]

- To cite this document: BenchChem. [Proper Disposal of Ethylicin: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1197499/docs#proper-disposal-of-ethylicin-a-guide-for-laboratory-professionals]

Disclaimer & Data Validity:

© 2026 BenchChem. All rights reserved.

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.